

The Environmental Fate of Bisphenol A bis(diphenyl phosphate): A Technical Guide

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Compound of Interest

Compound Name: *Bisphenol A bis(diphenyl phosphate)*

Cat. No.: *B128998*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Executive Summary

Bisphenol A bis(diphenyl phosphate) (BPA-BDP) is an organophosphate flame retardant of emerging environmental concern. While robust data on its environmental fate is still developing, current research indicates its presence in various environmental compartments, including surface water, sediment, and dust. A primary degradation pathway for BPA-BDP is hydrolysis, which leads to the formation of bisphenol A (BPA) and diphenyl phosphate (DPHP), compounds with their own established environmental and toxicological profiles. This technical guide provides a comprehensive overview of the current state of knowledge regarding the environmental fate of BPA-BDP, including its degradation, metabolism, potential for bioaccumulation, and toxicity. Due to the limited availability of specific data for BPA-BDP, relevant information on its primary degradation product, BPA, is also included to provide a more complete picture of its potential environmental impact.

Introduction

Bisphenol A bis(diphenyl phosphate) (BPA-BDP) is a non-halogenated organophosphate flame retardant used in a variety of commercial products, particularly in electronics and building materials, to reduce flammability. Its widespread use and potential for release into the environment have raised concerns about its persistence, mobility, and toxicity. This guide

synthesizes the available scientific literature on the environmental fate of BPA-BDP to support risk assessment and inform future research.

Physicochemical Properties

Understanding the fundamental physicochemical properties of BPA-BDP is crucial for predicting its behavior in the environment.

Property	Value	Reference
Molecular Formula	C ₃₉ H ₃₄ O ₈ P ₂	
Molar Mass	692.64 g/mol	
Appearance	Colorless solid	
Water Solubility	Very low	[1]
Log K _{ow} (octanol-water partition coefficient)	High (estimated)	

Note: Experimental data on some physicochemical properties of BPA-BDP are limited. Estimated values are based on its chemical structure.

Environmental Degradation

The persistence of BPA-BDP in the environment is determined by its susceptibility to various degradation processes.

Hydrolysis

Hydrolysis is a key degradation pathway for BPA-BDP, breaking the ester bonds to yield BPA and DPHP.[1] The rate of this reaction is expected to be influenced by pH and temperature, although specific kinetic data for BPA-BDP under various environmental conditions are currently scarce.

Photodegradation

Direct and indirect photolysis can contribute to the degradation of organic compounds in the aquatic environment. While no specific studies on the photodegradation of BPA-BDP were identified, its structural component, BPA, is known to undergo photodegradation. The photodegradation of BPA follows first-order kinetics and is influenced by factors such as pH and the presence of natural water components.[2]

Biodegradation

Information on the biodegradation of BPA-BDP by environmental microorganisms is limited. However, its degradation product, BPA, is known to be biodegradable under aerobic conditions in water and soil, with half-lives ranging from a few days to several weeks.[1] The microbial communities in various environments possess the capability to degrade BPA.

Environmental Distribution and Transport

Sorption to Soil and Sediment

The high estimated octanol-water partition coefficient (Log K_{ow}) of BPA-BDP suggests a strong tendency to partition from water to soil and sediment. This behavior would reduce its mobility in aquatic systems but could lead to its accumulation in benthic environments. No experimental data on the soil and sediment sorption coefficients (K_a or K_{oc}) for BPA-BDP were found. For its degradation product, BPA, sorption is influenced by the organic carbon content of the soil and sediment.

Environmental Concentrations

BPA-BDP has been detected in various environmental matrices. In the Haihe Basin in China, concentrations of up to 21.8 ng/L in surface water and 10.3 ng/L in sediment have been reported.[1] It has also been found in indoor dust, particularly in proximity to electronic devices.
[1]

Bioaccumulation and Metabolism

Bioaccumulation

Direct studies on the bioaccumulation of BPA-BDP in whole aquatic organisms are lacking. However, its high estimated Log K_{ow} suggests a potential for bioaccumulation.

Metabolism

In vitro studies using liver microsomes from Wistar-Han rats and herring gulls have shown that BPA-BDP can be metabolized. The primary metabolites identified were bisphenol A (BPA) and diphenyl phosphate (DPHP). The depletion of BPA-BDP was relatively slow, suggesting it may persist in organisms. In a study with zebrafish, parental exposure to BPA-BDP did not result in the transfer of the parent compound or its metabolites to the offspring.^{[1][3][4]}

Ecotoxicity

The ecotoxicological effects of BPA-BDP are an area of active research. A study on zebrafish (*Danio rerio*) demonstrated that parental exposure to environmentally relevant concentrations of BPA-BDP (30 and 300 ng/L) for 28 days resulted in impaired vascular development in their offspring.^{[3][4]} This suggests that BPA-BDP can have developmental toxicity effects at low concentrations.

Experimental Protocols

Detailed experimental methodologies are crucial for the replication and validation of scientific findings.

Analysis of BPA-BDP in Environmental Samples

Sample Collection and Preparation:

- **Water:** Water samples are collected in amber glass bottles to prevent photodegradation. Samples are typically filtered through a glass fiber filter (e.g., 0.7 µm) to separate dissolved and particulate phases.
- **Sediment and Soil:** Sediment and soil samples are collected using appropriate corers or grabs and are often freeze-dried and sieved before extraction.
- **Biota:** Tissue samples are homogenized before extraction.

Extraction:

- **Solid Phase Extraction (SPE) for Water Samples:** Water samples are passed through an SPE cartridge (e.g., Oasis HLB) to concentrate the analytes. The cartridge is then eluted with

an organic solvent (e.g., methanol, acetone).

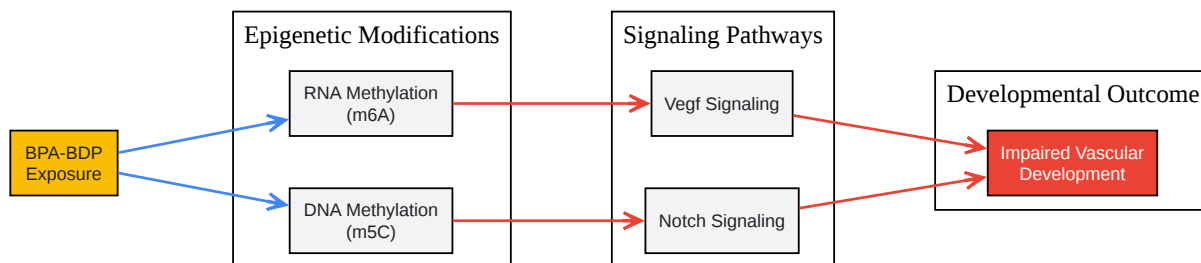
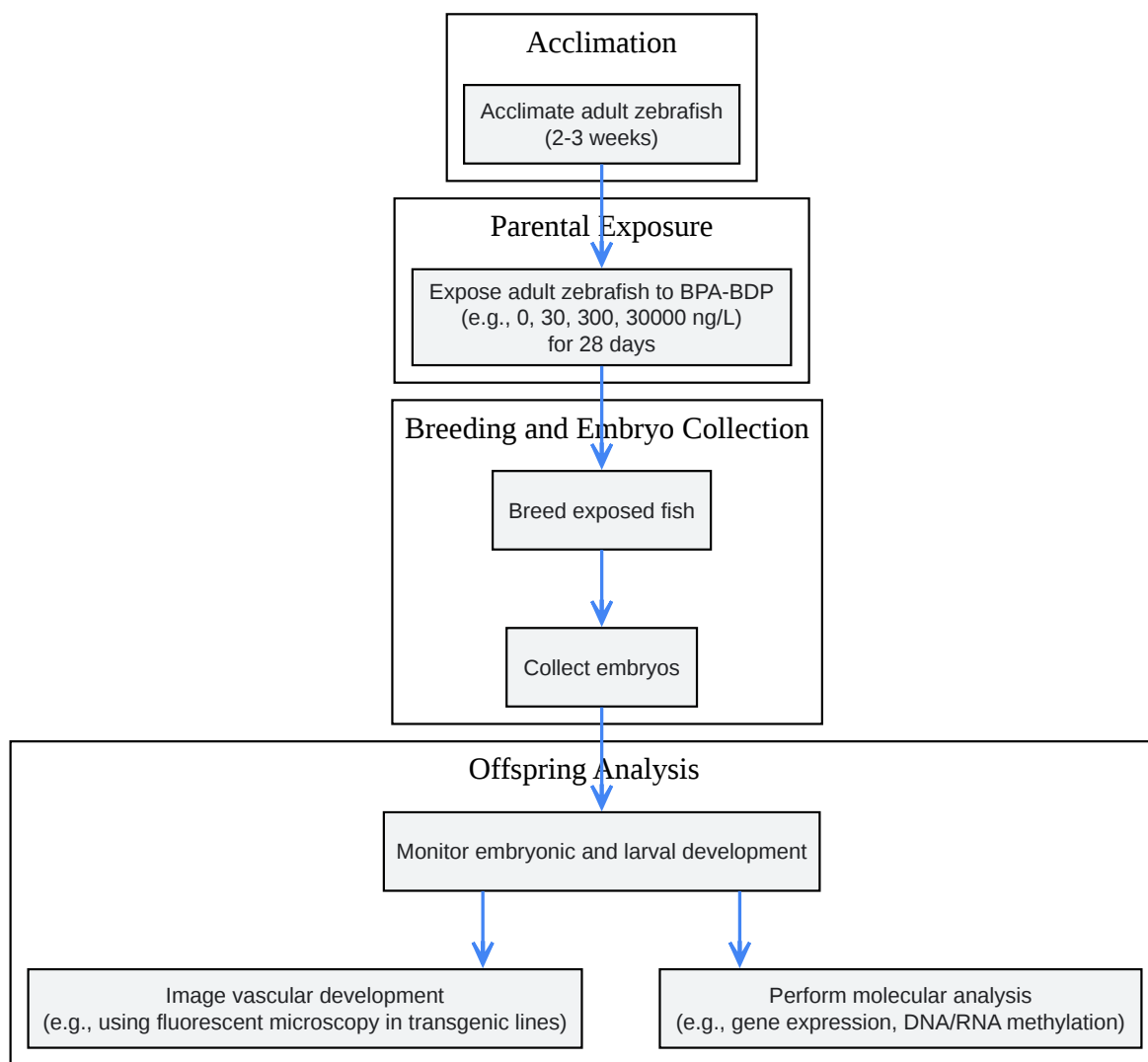
- **Ultrasonic or Accelerated Solvent Extraction for Solid Samples:** Solid samples are typically extracted with an organic solvent or a mixture of solvents (e.g., dichloromethane/hexane) using ultrasonication or accelerated solvent extraction (ASE).

Analysis:

- **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):** This is the most common analytical technique for the quantification of BPA-BDP and its metabolites. It offers high sensitivity and selectivity. A reversed-phase C18 column is often used for chromatographic separation.

Toxicity Testing with Zebrafish (*Danio rerio*)

The following provides a general workflow for assessing the developmental toxicity of BPA-BDP in zebrafish.



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